

Technical Monograph: 2-Propenoic Acid, 2-(4-Chlorophenoxy)ethyl Ester

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *p*-Chlorophenoxyethyl acrylate

CAS No.: 46464-63-5

Cat. No.: B1629256

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High-Refractive Index Functional Monomer for Optical & Biomedical Applications

Part 1: Executive Summary & Chemical Identity

2-Propenoic acid, 2-(4-chlorophenoxy)ethyl ester (commonly referred to as 2-(4-Chlorophenoxy)ethyl Acrylate) is a specialized monofunctional acrylate monomer. Structurally, it consists of a reactive vinyl group connected via an ethyl tether to a chlorinated aromatic ring.

This molecule is a critical "high-refractive index" modifier. The addition of the chlorine atom to the phenoxy ring significantly increases the electron density and polarizability compared to standard Phenoxyethyl Acrylate (PEA), making it valuable for optical resins, intraocular lens materials, and UV-curable adhesives where high refractive index (RI > 1.55) is required.

Table 1: Physicochemical Profile

Note: Specific experimental data for the chlorinated analog is limited in public registries. Values marked with () are predicted based on Structure-Activity Relationships (SAR) with the parent compound, 2-Phenoxyethyl Acrylate (CAS 48145-04-6).*

Property	Value / Description	Source/Rationale
Chemical Name	2-Propenoic acid, 2-(4-chlorophenoxy)ethyl ester	IUPAC
Common Name	2-(4-Chlorophenoxy)ethyl Acrylate	Industry Standard
Molecular Formula	C ₁₁ H ₁₁ ClO ₃	Calculated
Molecular Weight	226.66 g/mol	Calculated
Physical State	Clear, colorless to pale yellow liquid	Analog (PEA)
Boiling Point	> 150°C @ 1013 hPa (Decomposes)	Predicted (High MW)
Density	~1.20 - 1.25 g/cm ³	Predicted (Cl adds density vs PEA 1. ^[1] 10)
Refractive Index	> 1.55	Predicted (High RI Target)
Solubility	Insoluble in water; Soluble in organic solvents (THF, DCM)	Lipophilic Ring
LogP (Octanol/Water)	> 3.0	Predicted (Lipophilic)

Part 2: Hazard Identification & Toxicology (GHS)

Core Directive: Treat this substance with the rigorous safety protocols assigned to "Acrylates, n.o.s." and "Chlorinated Aromatics."

GHS Classification (Derived)

Based on the toxico-phore analysis of the acrylate moiety and the chlorophenoxy group, the following GHS classifications are assigned for safe handling:

- Skin Sensitization: Category 1 (H317) - High Confidence (Acrylate moiety)
- Aquatic Toxicity (Chronic): Category 2 (H411) - High Confidence (Cl-Phenoxy moiety)

- Skin/Eye Irritation: Category 2/2A (H315, H319)

Table 2: Hazard Statements & Precautionary Protocols

Hazard Code	Statement	Prevention & Response Protocol
H317	May cause an allergic skin reaction.[2][3][4]	Double Gloving: Use Nitrile (0.11mm) under Laminate film gloves. Acrylates penetrate rubber rapidly.
H411	Toxic to aquatic life with long lasting effects.[3]	Zero Discharge: All waste must be collected as halogenated organic waste. Do not wash down drains.
H319	Causes serious eye irritation. [2][4]	Eye Defense: Chemical splash goggles required. Face shield recommended during synthesis.
H335	May cause respiratory irritation.[4]	Engineering Control: Handle only in a certified fume hood with face velocity > 100 fpm.

Part 3: Technical Workflow – Synthesis & Handling[5]

3.1 Synthesis Logic (Schotten-Baumann Esterification)

For researchers requiring this monomer, direct synthesis is often preferred over sourcing due to stability concerns. The standard protocol involves the reaction of 2-(4-chlorophenoxy)ethanol with Acryloyl Chloride.

Reaction Scheme:

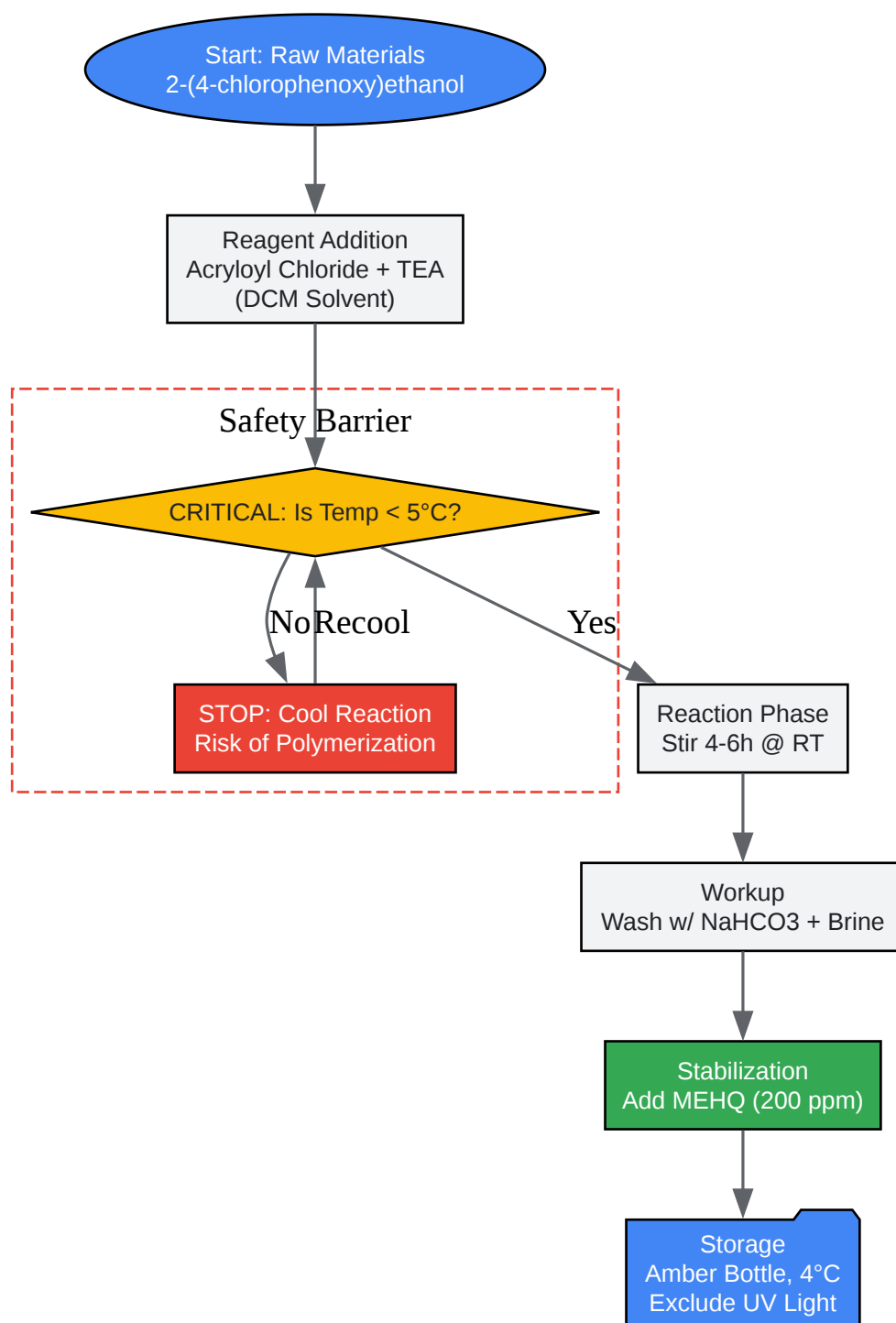
Critical Control Points:

- Temperature: The reaction is highly exothermic. Maintain $T < 5^{\circ}\text{C}$ during addition to prevent polymerization.

- Acid Scavenger: Triethylamine (TEA) or Pyridine must be used to neutralize HCl.
- Inhibition: The product must be stabilized immediately with 4-Methoxyphenol (MEHQ) (typically 100-200 ppm).

3.2 Visualization: Synthesis & Safety Workflow

The following diagram outlines the logical flow for synthesizing and stabilizing the monomer, including critical safety decision nodes.



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Figure 1: Step-by-step synthesis workflow emphasizing the critical temperature control barrier to prevent runaway polymerization.

Part 4: Polymerization & Applications[6][7][8][9][10]

4.1 Polymerization Mechanism

Like its parent PEA, 2-(4-chlorophenoxy)ethyl acrylate undergoes free-radical polymerization.

- **Initiators:** AIBN (thermal) or Irgacure series (photo-initiators).
- **Reactivity:** The electron-withdrawing chlorine atom on the aromatic ring may slightly reduce the electron density of the vinyl group via induction (through the ether linkage), potentially altering copolymerization ratios (r-values) compared to standard acrylates.
- **Gel Effect:** Due to the bulky side chain, the "gel effect" (auto-acceleration) may occur earlier in bulk polymerization due to restricted diffusion.

4.2 Application Logic: Why use the Chlorinated Analog?

The decision to use this specific monomer over standard PEA is driven by the need for Refractive Index (RI) tuning.

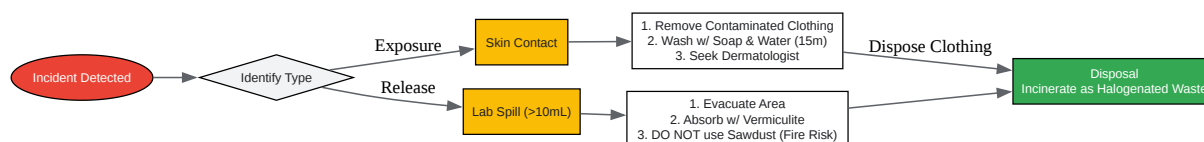
- Standard PEA: RI $\approx$ 1.518^[5]
- Chlorinated PEA: RI > 1.55 (Target)

This makes it ideal for:

- **Intraocular Lenses (IOLs):** High RI allows for thinner lenses.
- **Optical Adhesives:** Matching the RI of glass fibers to minimize signal loss.
- **Shape Memory Polymers:** The bulky aromatic interactions enhance T_g (Glass Transition Temperature) and mechanical stiffness.

4.3 Visualization: Emergency Response Decision Tree

In the event of a spill or exposure during research, follow this logic flow.



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Figure 2: Emergency response logic distinguishing between personnel exposure and environmental release protocols.

Part 5: Storage & Stability[4]

- Inhibitor: The monomer must contain an inhibitor (MEHQ) to prevent spontaneous polymerization.
- Oxygen Requirement: Acrylate inhibitors require dissolved oxygen to function. Do not store under pure Nitrogen. Store under air or a lean oxygen mix.
- Shelf Life: 6-12 months at 4°C. Check for turbidity (polymer formation) before use.

References

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